

# Navigating the Solubility Landscape of 3-Furanboronic Acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Furanboronic acid

Cat. No.: B1301962

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-Furanboronic acid** in organic solvents. Understanding the solubility of this versatile reagent is critical for its effective application in organic synthesis, particularly in cross-coupling reactions, purification, and formulation development. While extensive quantitative data for **3-Furanboronic acid** in a range of common organic solvents is not readily available in public literature, this document compiles the existing qualitative and quantitative information. To provide a predictive framework, solubility data for the structurally analogous phenylboronic acid is also presented. Furthermore, this guide details a standard experimental protocol for determining the solubility of boronic acids, enabling researchers to generate precise data for their specific applications.

## Quantitative and Qualitative Solubility Data

Precise, quantitative solubility data for **3-Furanboronic acid** across a wide array of organic solvents remains largely uncharacterized in peer-reviewed literature. However, qualitative descriptions and some specific data points are available.

### 3-Furanboronic Acid

Multiple sources indicate that **3-Furanboronic acid** is soluble in methanol.[1][2][3] It is also described as having excellent solubility in polar solvents.[4] One source provides a specific quantitative value for its solubility in Dimethyl Sulfoxide (DMSO).[5]

Solvent	Temperature (°C)	Solubility
Methanol	Not Specified	Soluble[1][2][3]
Dimethyl Sulfoxide (DMSO)	Not Specified	125 mg/mL[5]

For in vivo applications, one study reports the formation of a clear solution with a solubility of  $\geq 2.08$  mg/mL in complex solvent systems, including mixtures of DMSO, PEG300, Tween-80, and saline, as well as DMSO with corn oil.[5]

#### Phenylboronic Acid: An Analog for Solubility Behavior

Due to the limited quantitative data for **3-Furanboronic acid**, the solubility of phenylboronic acid is presented here as a relevant proxy to illustrate general trends for arylboronic acids in common organic solvents. The following data was determined using the dynamic (synthetic) method.[6][7][8] It is crucial to note that these values are for phenylboronic acid and may not directly reflect the solubility of **3-Furanboronic acid**, which contains a furan ring that can influence its polarity and interactions with solvents.

Solvent	Temperature (K)	Phenylboronic Acid (Mole Fraction, x)
Chloroform	293.15	0.012
303.15	0.020	0.012
313.15	0.033	
323.15	0.052	
3-Pentanone	293.15	0.095
303.15	0.135	0.095
313.15	0.185	
323.15	0.250	
Acetone	293.15	0.110
303.15	0.155	0.110
313.15	0.210	
323.15	0.280	
Dipropyl Ether	293.15	0.055
303.15	0.080	0.055
313.15	0.115	
323.15	0.160	
Methylcyclohexane	293.15	< 0.001
303.15	< 0.001	< 0.001
313.15	0.001	
323.15	0.001	

Data sourced from a study on the solubility of phenylboronic acid and its cyclic esters in organic solvents.[\[6\]](#)[\[8\]](#)

# Experimental Protocol for Solubility Determination: The Dynamic Method

A widely employed and reliable technique for determining the solubility of boronic acids in organic solvents is the dynamic, or synthetic, method. This method involves the visual or instrumental observation of the dissolution of a solid in a liquid upon controlled heating.

## Principle:

A biphasic sample of the boronic acid and the chosen organic solvent with a precisely known composition is prepared. The mixture is heated at a constant, slow rate while being vigorously stirred. The temperature at which the last solid particles disappear, resulting in a clear, single-phase solution, is recorded as the equilibrium solubility temperature for that specific composition. The disappearance of turbidity can be monitored by measuring the intensity of a light beam passing through the sample.

## Materials and Apparatus:

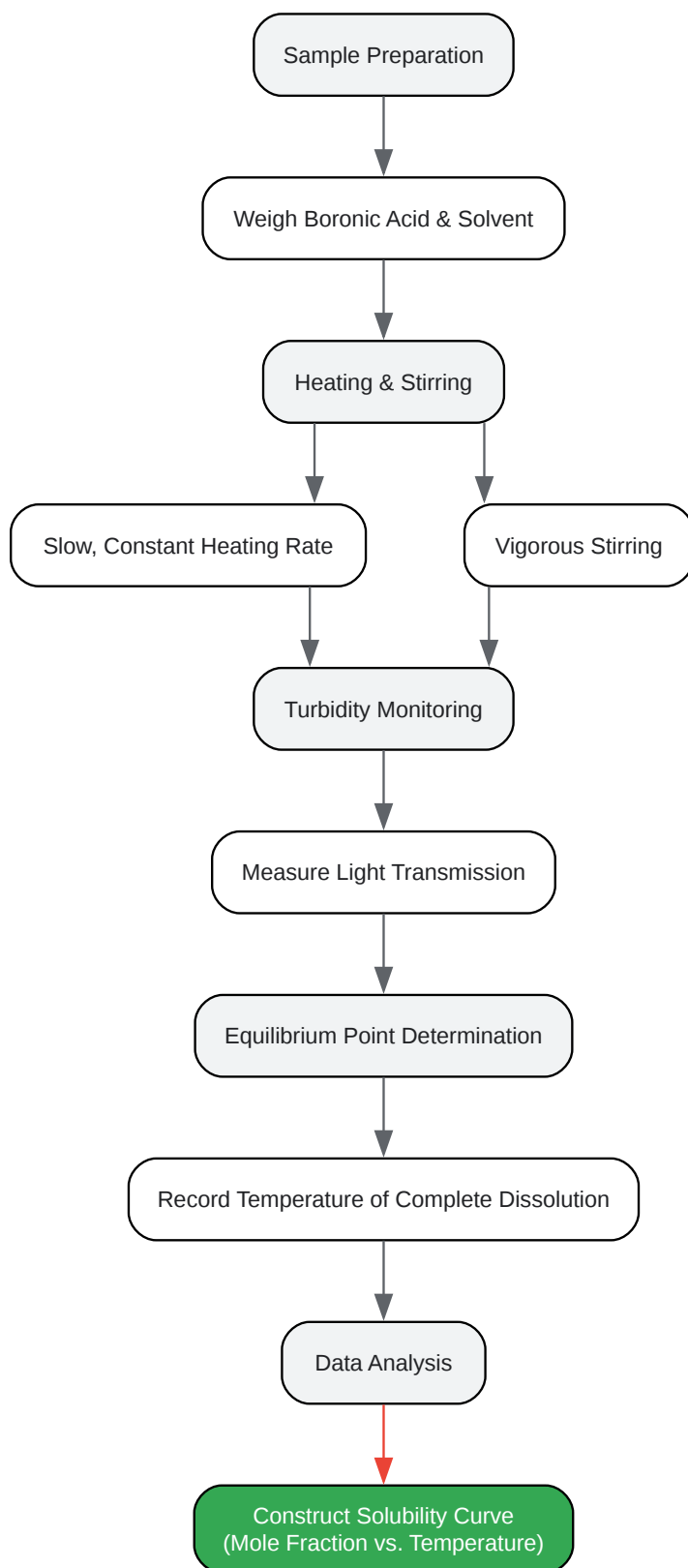
- **3-Furanboronic acid**
- High-purity organic solvents of choice
- Analytical balance (for accurate weighing)
- Jacketed glass vessel
- Magnetic stirrer and stir bar
- Calibrated temperature probe
- Luminance probe or a light source and detector for monitoring turbidity
- Heating/cooling circulator

## Procedure:

- **Sample Preparation:** Accurately weigh the **3-Furanboronic acid** and the selected organic solvent into the jacketed glass vessel. The composition is known with a high degree of accuracy.
- **Heating and Stirring:** The biphasic sample is heated at a slow, constant rate (e.g., 0.3 K/h) while being vigorously stirred to ensure homogeneity.
- **Turbidity Measurement:** The intensity of a light beam passing through the sample is continuously monitored. As the solid dissolves, the turbidity of the mixture decreases, and the light transmission increases.
- **Equilibrium Point Determination:** The temperature at which the turbidity completely disappears, and the light transmission reaches a maximum and plateaus, is recorded as the solid-liquid equilibrium point for that specific mole fraction.
- **Data Collection:** Repeat the procedure for a range of compositions to generate a solubility curve (mole fraction vs. temperature) for the **3-Furanboronic acid** in the specific solvent.

## Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of boronic acid solubility using the dynamic method.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. chembk.com [chembk.com]
- 3. Furan-3-boronic acid, 97% 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.at]
- 4. chemimpex.com [chemimpex.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. d-nb.info [d-nb.info]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Navigating the Solubility Landscape of 3-Furanboronic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301962#solubility-of-3-furanboronic-acid-in-organic-solvents]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)